

CYM 9484 and CYM 9552 structural and functional comparison.

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Compound of Interest

Compound Name: CYM 9484

Cat. No.: B583356

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Comparative Analysis of CYM 9484 and CYM 9552

This guide provides a detailed comparison of the structural and functional properties of the chemical compounds **CYM 9484** and CYM 9552, aimed at researchers, scientists, and drug development professionals. While extensive information is available for **CYM 9484**, public documentation and scientific literature regarding CYM 9552 are not available at the time of this publication. Therefore, a direct comparative analysis is not currently feasible. This document presents a comprehensive overview of **CYM 9484** and highlights the absence of data for CYM 9552.

CYM 9484: A Potent Neuropeptide Y Y2 Receptor Antagonist

CYM 9484 has been identified as a potent and selective antagonist of the Neuropeptide Y (NPY) Y2 receptor.^{[1][2]} Its activity and structural details are summarized below.

Structural and Chemical Properties of CYM 9484

Property	Value
Chemical Name	N-[4-[(Dimethylamino)sulfonyl]phenyl]-4-(hydroxydiphenylmethyl)-1-piperidinecarbothioamide[2]
Molecular Formula	C27H31N3O3S2[1]
Molecular Weight	509.68 g/mol [1]
Purity	≥98% (HPLC)[2]
CAS Number	1383478-94-1[2]

Functional Profile of CYM 9484

CYM 9484 functions as a selective antagonist for the Neuropeptide Y (NPY) Y2 receptor, a member of the G-protein coupled receptor (GPCR) family.

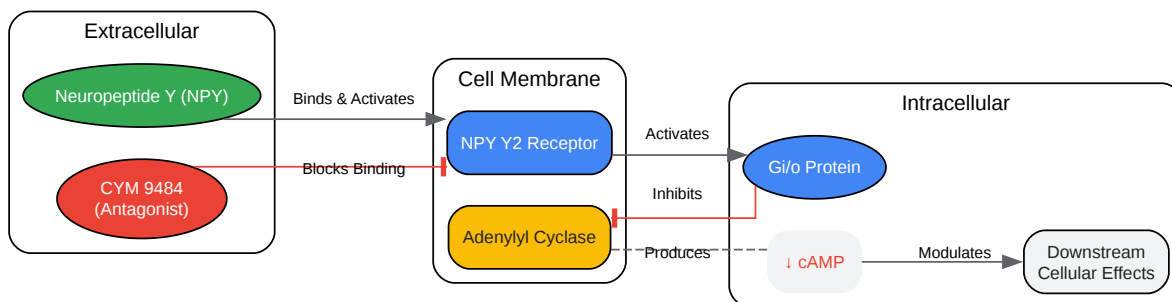
Parameter	Value
Target	Neuropeptide Y (NPY) Y2 receptor[1]
Activity	Antagonist[2]
Potency (IC50)	19 nM[1][2]

CYM 9552: No Available Data

Extensive searches of scientific databases and chemical supplier catalogs did not yield any information regarding the structure or function of a compound designated as CYM 9552. It is possible that this compound is an internal designation not yet disclosed in public forums, or the identifier may be inaccurate. Without any available data, a comparison with **CYM 9484** cannot be made.

Signaling Pathway of the NPY Y2 Receptor (Target of CYM 9484)

The NPY Y2 receptor, upon binding its endogenous ligand Neuropeptide Y, couples to Gi/o proteins. This leads to the inhibition of adenylyl cyclase, a decrease in intracellular cyclic AMP (cAMP) levels, and modulation of ion channels. As an antagonist, **CYM 9484** blocks these downstream effects by preventing the binding of NPY to the Y2 receptor.




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References

- 1. ▷ InChI Key Database  | (2S)-2-(2-keto-4-methyl-3-phenyl-chromen-6-yl)oxypropionic acid ethyl ester [inchikey.info]
- 2. trial.medpath.com [trial.medpath.com]
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